

Potential off-target effects of AZD8329 in vitro

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Compound of Interest

Compound Name: AZD8329

Cat. No.: B1684384

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AZD8329 In Vitro Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of **AZD8329** in vitro. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **AZD8329**?

AZD8329 is a potent inhibitor of 11-beta-hydroxysteroid dehydrogenase type 1 (11 β -HSD1).[1] This enzyme is responsible for the intracellular conversion of inactive cortisone to active cortisol.

Q2: What is the known selectivity profile of **AZD8329**?

AZD8329 is highly selective for 11 β -HSD1. In vitro studies have demonstrated high selectivity over the closely related enzymes 11 β -HSD2, 17 β -HSD1, and 17 β -HSD3.[1]

Q3: Are there any known off-target effects of **AZD8329** at the molecular level?

Based on publicly available data, **AZD8329** shows excellent selectivity against the related enzymes 11 β -HSD2, 17 β -HSD1, and 17 β -HSD3, with IC50 values greater than 30 μ M for these enzymes.[1] A broader off-target screening profile against a wide range of kinases, GPCRs, and other enzymes is not publicly available.

Q4: I am observing unexpected phenotypic effects in my cell-based assay. Could these be due to off-target activities of **AZD8329**?

While **AZD8329** is highly selective for 11 β -HSD1, it is possible that at higher concentrations, or in certain sensitive cell systems, uncharacterized off-target effects could occur. It is crucial to use the lowest effective concentration of **AZD8329** to minimize this risk and to include appropriate controls in your experiments.

Troubleshooting Guide

Issue: Unexpected or contradictory results in cellular assays.

If you are observing cellular effects that cannot be readily explained by the inhibition of 11 β -HSD1, consider the following troubleshooting steps:

- Concentration Optimization:
 - Problem: The concentration of **AZD8329** being used may be too high, leading to potential off-target effects.
 - Solution: Perform a dose-response experiment to determine the minimal effective concentration for 11 β -HSD1 inhibition in your specific assay. Compare your observed cellular phenotype across a wide range of concentrations.
- Control Experiments:
 - Problem: The observed effect may be an artifact of the experimental system or compound handling.
 - Solution:
 - Include a negative control (vehicle only) to assess the baseline response.
 - If possible, use a structurally unrelated 11 β -HSD1 inhibitor as a positive control to confirm that the observed effect is specific to 11 β -HSD1 inhibition.
 - In gene-editing-capable systems, consider using 11 β -HSD1 knockout or knockdown cells to verify that the effect of **AZD8329** is dependent on the presence of its target.

- Target Engagement:
 - Problem: It is important to confirm that **AZD8329** is engaging with and inhibiting 11 β -HSD1 in your specific experimental setup.
 - Solution: If feasible, directly measure the conversion of cortisone to cortisol in your cells or cell lysates after treatment with **AZD8329** to confirm target inhibition.

Data Presentation

Table 1: In Vitro Potency of **AZD8329** Against 11 β -HSD1

Target Species	Assay System	IC50
Human	Recombinant Enzyme	9 nM
Human	Isolated Adipocytes	2 nM
Rat	Recombinant Enzyme	89 nM
Dog	Recombinant Enzyme	15 nM

Data sourced from AstraZeneca's Open Innovation platform.[\[1\]](#)

Table 2: Selectivity Profile of **AZD8329**

Target	Selectivity vs. 11 β -HSD1	IC50
11 β -HSD2 (Human Recombinant)	>5000x	>30 μ M
17 β -HSD1 (Human Recombinant)	>5000x	>30 μ M
17 β -HSD3 (Human Recombinant)	>5000x	>30 μ M

Data sourced from AstraZeneca's Open Innovation platform and supporting literature.[\[1\]](#)

Experimental Protocols

Protocol 1: In Vitro 11 β -HSD1 Inhibition Assay (Homogeneous Time-Resolved Fluorescence - HTRF)

This protocol provides a general framework for assessing the inhibitory activity of **AZD8329** on 11 β -HSD1.

Materials:

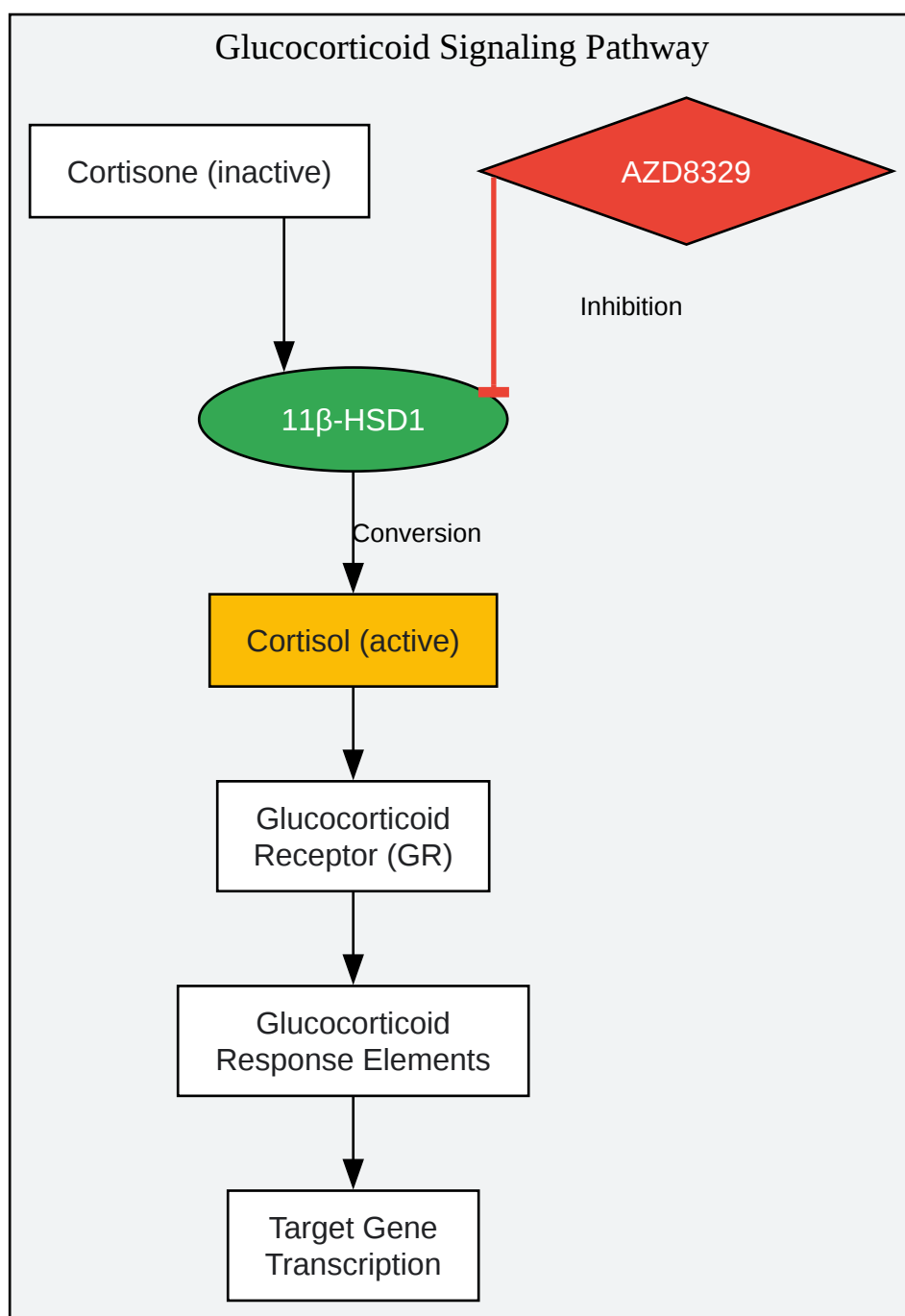
- Recombinant human 11 β -HSD1
- Cortisone (substrate)
- NADPH (cofactor)
- HTRF cortisol assay kit (containing cortisol-d2 and anti-cortisol-cryptate)
- Assay buffer (e.g., Tris-based buffer with EDTA and a detergent)
- **AZD8329** stock solution in DMSO
- Low-volume 384-well plates

Procedure:

- Prepare a serial dilution of **AZD8329** in DMSO. Further dilute in assay buffer to the desired final concentrations.
- Add the diluted **AZD8329** or vehicle (DMSO in assay buffer) to the wells of the 384-well plate.
- Add the 11 β -HSD1 enzyme to the wells and incubate for a pre-determined time (e.g., 15 minutes) at room temperature.
- Initiate the enzymatic reaction by adding a mixture of cortisone and NADPH.
- Allow the reaction to proceed for a set time (e.g., 60-120 minutes) at 37°C.

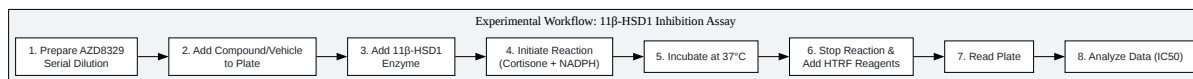
- Stop the reaction and detect the product (cortisol) by adding the HTRF detection reagents (cortisol-d2 and anti-cortisol-cryptate).
- Incubate for the time recommended by the HTRF kit manufacturer (e.g., 60 minutes) at room temperature, protected from light.
- Read the plate on an HTRF-compatible plate reader.
- Calculate the percent inhibition for each concentration of **AZD8329** and determine the IC50 value using a suitable data analysis software.

Visualizations



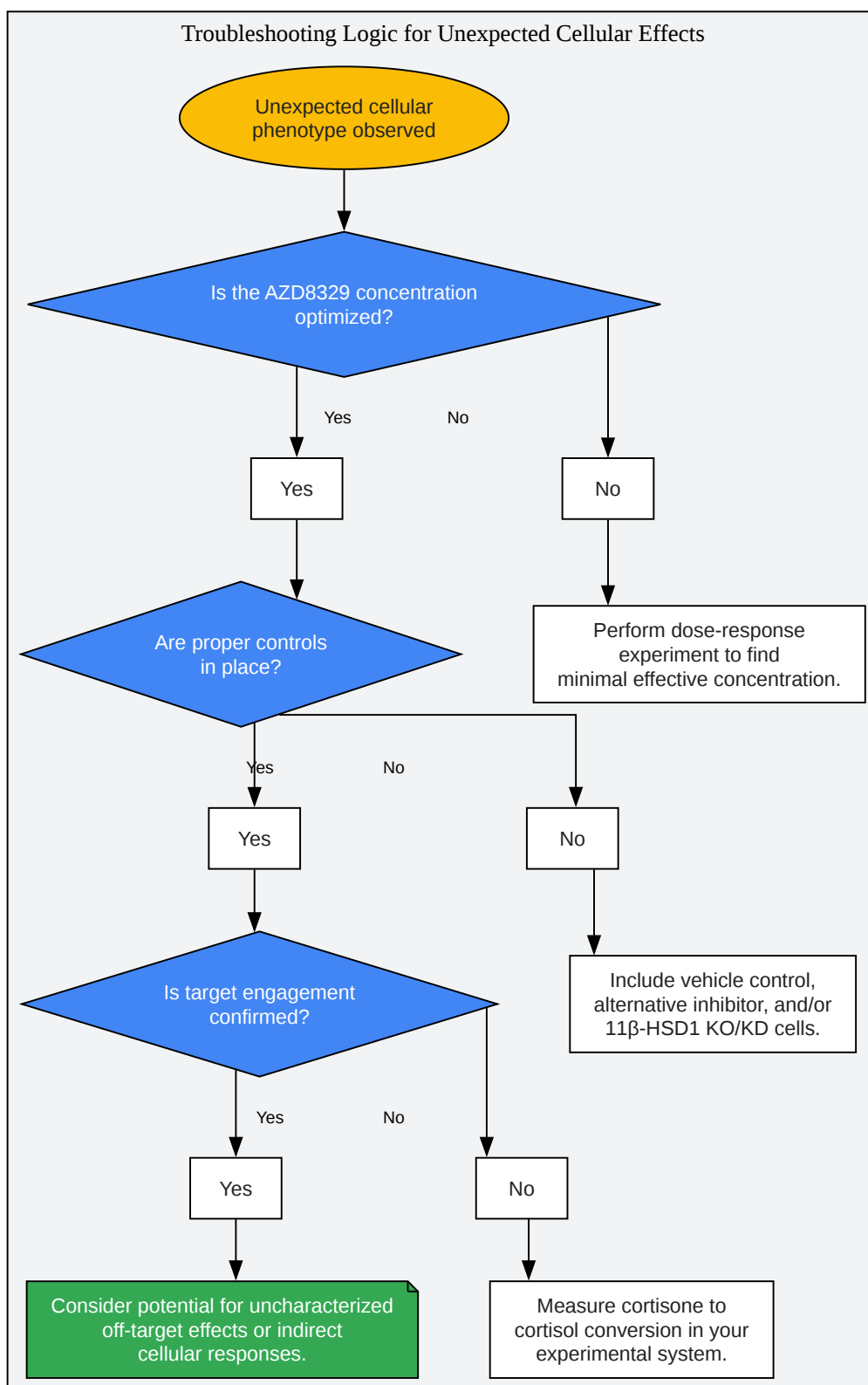
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Caption: Signaling pathway of 11β-HSD1 and the inhibitory action of **AZD8329**.



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Caption: General experimental workflow for an in vitro 11 β -HSD1 inhibition assay.



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Caption: A logical workflow for troubleshooting unexpected in vitro results with **AZD8329**.

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References

- 1. AZD8329 [openinnovation.astrazeneca.com]
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